

Analytical methods for "Methyl 4-methylmorpholine-2-carboxylate" characterization

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Compound of Interest

Compound Name: Methyl 4-methylmorpholine-2-carboxylate

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Analytical Methods for Methyl 4-methylmorpholine-2-carboxylate Characterization

Executive Summary & Molecule Profile[1]

Methyl 4-methylmorpholine-2-carboxylate is a functionalized morpholine derivative featuring a tertiary amine and a methyl ester. Its dual functionality—basic nitrogen and electrophilic ester—makes it a versatile intermediate in pharmaceutical synthesis, particularly for peptide coupling and heterocyclic scaffold construction.

- Chemical Formula:
- Molecular Weight: 159.18 g/mol [1]
- Key Analytical Challenges:

- Polarity: The tertiary amine creates peak tailing on standard silica-based columns.
- Stereochemistry: The C2 position is a chiral center; determining enantiomeric excess (ee) is critical for asymmetric synthesis.
- Volatility: Sufficient for Gas Chromatography (GC), but thermal instability of the ester-amine proximity must be monitored.

Structural Identity: NMR vs. Mass Spectrometry

For initial identity confirmation, Nuclear Magnetic Resonance (NMR) is the gold standard, offering regiochemical certainty that Mass Spectrometry (MS) cannot provide alone (e.g., distinguishing from the 3-carboxylate isomer).

Method A: High-Field H-NMR (Recommended)

The connectivity of the N-methyl and O-methyl groups is distinct.

- Solvent:

(Standard) or

(if salt form).
- Key Diagnostic Signals:
 - 3.75 ppm (s, 3H): Methyl ester ().
 - 2.30 ppm (s, 3H): N-Methyl ().
 - 4.15 ppm (dd, 1H): The chiral proton at C2.
- Protocol: Dissolve 10 mg sample in 0.6 mL solvent. Acquire 16 scans with a 30° pulse angle and 2s relaxation delay to ensure quantitative integration of methyl signals.

Method B: LC-MS (ESI+)

Used for high-throughput confirmation.

- Ionization: Electrospray Ionization (Positive mode) is preferred due to the basic nitrogen.
- Expected Ion:

.
- Limitation: Does not distinguish between regioisomers (2- vs 3-carboxylate).

Purity Profiling: GC-FID vs. HPLC-UV

The choice between Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) depends on the sample matrix and synthesis stage.

Comparative Analysis: GC vs. HPLC

Feature	Method A: GC-FID (Recommended)	Method B: HPLC-UV (Alternative)
Principle	Volatility-based separation	Polarity/Hydrophobicity-based separation
Suitability	High. The molecule is volatile and stable < 250°C.	Medium. Requires buffers to suppress amine ionization.
Detection	Universal (C-H bonds). High sensitivity.	Weak UV chromophore (only ester carbonyl). Requires detection at <210 nm.
Run Time	Fast (10–15 min).	Slower (20–30 min) due to equilibration.
Issues	Thermal degradation if injector is too hot (>280°C).	Peak tailing due to silanol interactions; low sensitivity.

Recommended Protocol: GC-FID

This method is superior for routine process control due to the molecule's lack of a strong UV chromophore.

- Column: DB-5 or HP-5 (5% Phenyl-methylpolysiloxane),
.
- Carrier Gas: Helium at 1.5 mL/min (Constant Flow).
- Inlet: Split mode (50:1), 250°C.
- Detector: FID at 300°C.
- Oven Program:
 - Hold 60°C for 2 min.
 - Ramp 15°C/min to 240°C.
 - Hold 5 min.
- Why this works: The non-polar stationary phase minimizes interaction with the basic amine, resulting in sharp peaks.

Stereochemical Analysis: Chiral HPLC

Since the molecule has a chiral center at C2, determining the Enantiomeric Excess (ee) is vital. Standard GC is unsuitable for chiral separation of this polar amine without derivatization.

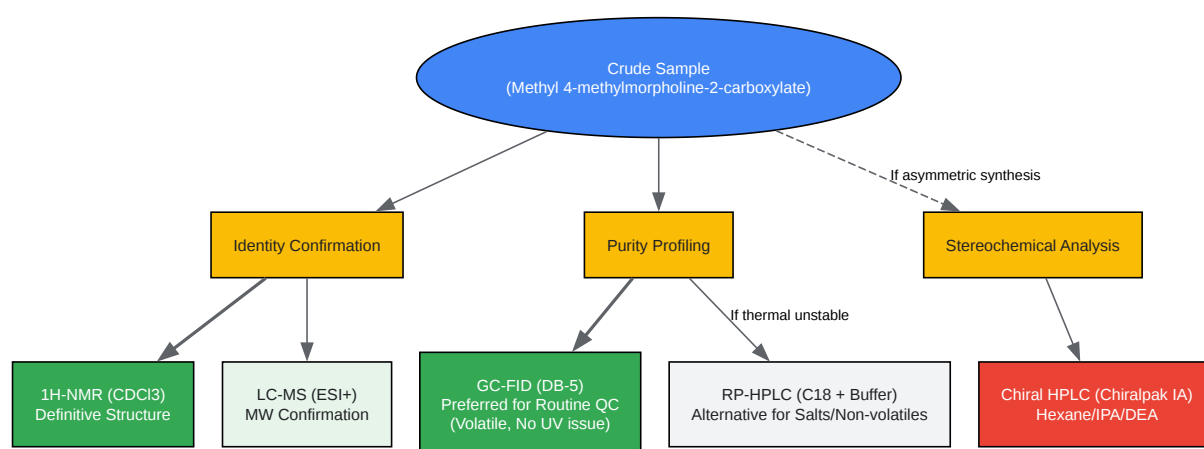
Protocol: Normal-Phase Chiral HPLC

- Column: Chiralpak IA or AD-H (Amylose-based). The immobilized phase (IA) is more robust.
- Mobile Phase: Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).
 - Note: Diethylamine (DEA) is mandatory to mask free silanols and prevent peak tailing of the basic morpholine nitrogen.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 215 nm.

- Performance: Expect separation factors (α) > 1.2. The enantiomers typically elute between 8–15 minutes.

Analytical Workflow Diagram

The following diagram illustrates the decision matrix for characterizing this specific morpholine derivative.



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Figure 1: Decision matrix for analytical method selection. Green nodes indicate recommended primary methods.

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